

A Comprehensive Guide to the Safe Disposal of 4'-Chloro-3'-nitroacetophenone

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Compound of Interest

Compound Name: 4'-Chloro-3'-nitroacetophenone

CAS No.: 5465-65-6

Cat. No.: B186962

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This document provides essential, procedural guidance for the safe handling and disposal of **4'-Chloro-3'-nitroacetophenone** (CAS No. 5465-65-6). As a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes, its presence in research and development laboratories is common.^[1] Adherence to the protocols outlined herein is critical for ensuring personnel safety, maintaining regulatory compliance, and protecting the environment. This guide is designed for researchers, scientists, and drug development professionals who handle this compound.

Core Hazard Profile and Chemical Properties

A foundational understanding of a chemical's hazards is non-negotiable for its safe management. **4'-Chloro-3'-nitroacetophenone** is a solid crystalline powder that presents multiple health and environmental risks.^[1] Its physical and hazardous properties are summarized below.

Table 1: Key Physical and Chemical Data

Property	Value	Source
CAS Number	5465-65-6	[2][3][4]
Molecular Formula	C ₈ H ₆ ClNO ₃	[2][4]
Molecular Weight	199.59 g/mol	[3][4]
Appearance	Tan crystalline powder	[1]

| Melting Point | 94-101 °C |[1][3] |

Table 2: GHS Hazard Classification

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation

| Hazardous to the Aquatic Environment | Acute Category 2 / Chronic Category 2 | H401/H411: Toxic to aquatic life, with long-lasting effects |

Source:[2][3][4]

The combination of being a skin, eye, and respiratory irritant, coupled with its aquatic toxicity, dictates that this compound must be handled with stringent engineering controls and appropriate Personal Protective Equipment (PPE).[2][4] Its classification as a halogenated and nitrated aromatic compound also places it in a specific chemical waste category that requires careful segregation.[5]

Pre-Disposal Safety: Engineering Controls & PPE

Before any disposal procedure begins, ensuring the safety of laboratory personnel is the primary objective. This is achieved through a combination of engineering controls and mandatory PPE.

Engineering Controls: All handling of **4'-Chloro-3'-nitroacetophenone**, especially when transferring or weighing the solid, must be conducted within a certified chemical fume hood.^[2] This prevents the inhalation of airborne particles that can cause respiratory irritation.^{[2][4]} An emergency eyewash station and safety shower must be immediately accessible in the work area.^[2]

Personal Protective Equipment (PPE): The selection of PPE is directly informed by the hazard profile. The following table outlines the minimum required PPE for handling this compound.

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant nitrile or neoprene gloves. ^[6]	Protects against skin irritation (H315) as specified in the compound's safety profile. ^{[2][3][4]}
Eye & Face Protection	Chemical safety goggles meeting ANSI Z87.1 or EN166 standards. A face shield is recommended if there is a splash risk. ^{[2][7][8]}	Prevents solid particles or solutions from causing serious eye irritation (H319). ^{[2][3][4]}
Skin & Body Protection	A fully buttoned, long-sleeved laboratory coat.	Provides a barrier against accidental skin contact.

| Respiratory Protection | An N95-rated dust mask or a respirator is required if handling outside of a fume hood or if dust generation is unavoidable.^{[2][3]} | Mitigates the risk of respiratory tract irritation (H335).^{[2][3][4]} |

Step-by-Step Disposal Protocol

The proper disposal of **4'-Chloro-3'-nitroacetophenone** is a multi-step process that requires diligence and adherence to institutional and regulatory guidelines. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[6][9]

Step 1: Waste Classification and Segregation

- Identify as Hazardous Waste: **4'-Chloro-3'-nitroacetophenone** is a halogenated organic solid waste.[5]
- Segregate Waste Streams: It is imperative to keep halogenated waste separate from non-halogenated organic waste and aqueous waste streams.[5][10] Co-mingling can complicate the final disposal process and significantly increase costs. Use a dedicated, properly labeled waste container.

Step 2: Containerization

- Select a Compatible Container: Use a high-density polyethylene (HDPE) or other chemically compatible container with a secure, leak-proof screw cap.[9] The container must be in good condition.[11]
- Labeling: The moment the first quantity of waste is added, the container must be labeled. The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**4'-Chloro-3'-nitroacetophenone**".
 - The associated hazards (e.g., "Irritant," "Toxic to Aquatic Life").
 - The accumulation start date.

Step 3: Management of Contaminated Materials

- Any materials that come into direct contact with **4'-Chloro-3'-nitroacetophenone** are also considered hazardous waste.
- This includes used gloves, weighing papers, disposable lab coats, and absorbent materials from spill cleanups.

- Place these items in a sealed, labeled bag and then into the designated solid hazardous waste container.[6]

Step 4: On-Site Storage Pending Disposal

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[10][12]
- This area must be secure, well-ventilated, and segregated from incompatible materials such as strong acids, bases, and oxidizing agents.[2][12]
- Keep the container closed at all times, except when adding waste.[10][11]

Step 5: Final Disposal

- Engage a Professional Service: The only acceptable and safe method for the final disposal of this compound is through a licensed professional hazardous waste disposal service.[12][13]
- Incineration: The recommended disposal technology is high-temperature incineration in a facility equipped with an afterburner and a flue gas scrubber.[2][12][13]
 - Causality: The presence of chlorine and nitrogen in the molecule necessitates this advanced treatment. During combustion, these elements can form hazardous byproducts like hydrogen chloride (HCl) and nitrogen oxides (NO_x).[2] A scrubber is essential to neutralize these acidic and toxic gases before they are released into the atmosphere, ensuring environmental protection.

Emergency Procedures for Spills & Exposure

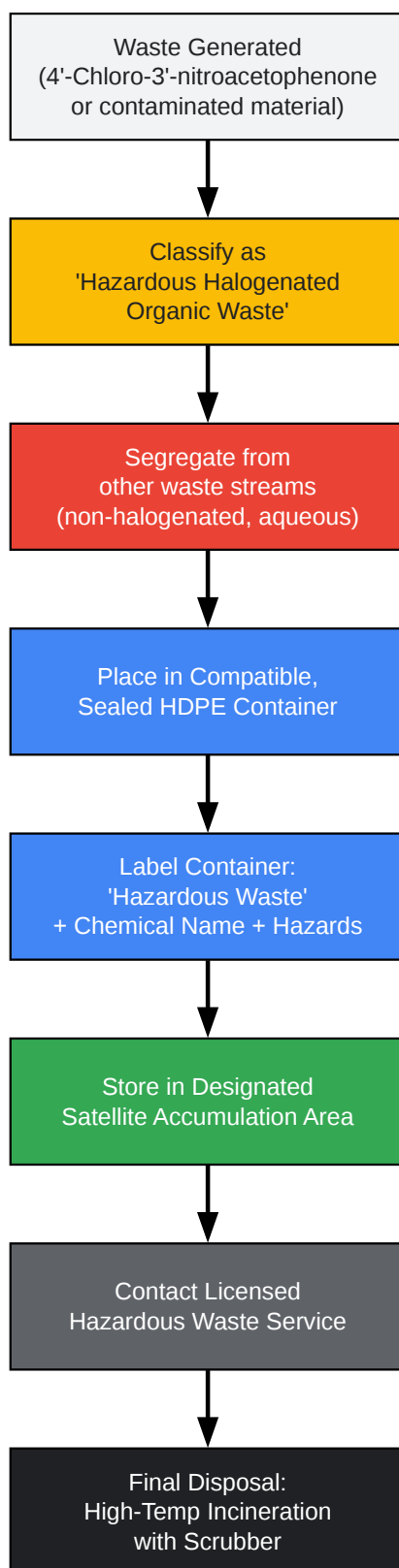
Accidents require immediate and correct responses to mitigate harm.

- Large Spill (Outside Fume Hood):
 - Evacuate all non-essential personnel from the immediate area.[2]
 - Alert your institution's Environmental Health & Safety (EH&S) department and follow their specific instructions.

- Prevent the spilled material from entering drains or waterways.[\[2\]](#)
- Small Spill (Inside Fume Hood):
 - Ensure appropriate PPE is worn.
 - Cover the spill with an inert absorbent material like vermiculite, sand, or earth.[\[6\]](#)
 - Carefully sweep or scoop the material into the designated hazardous waste container. Avoid creating dust.[\[2\]](#)[\[6\]](#)
 - Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.[\[6\]](#)
- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[\[2\]](#)
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[14\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)[\[14\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical flow for the proper management and disposal of **4'-Chloro-3'-nitroacetophenone** waste.



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Caption: Decision workflow for the disposal of **4'-Chloro-3'-nitroacetophenone**.

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